

A Comparative Benchmark of BTPTT-4F in Organic Photovoltaics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BTPTT-4F**

Cat. No.: **B8196175**

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The advent of non-fullerene acceptors has marked a paradigm shift in the field of organic photovoltaics (OPVs), propelling power conversion efficiencies to unprecedented levels. Among these, **BTPTT-4F**, also commercially known as Y6, has emerged as a frontrunner, consistently featuring in high-performance OPV devices. This guide provides a comparative benchmark of **BTPTT-4F** against established OPV materials, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Performance Benchmark

The performance of an OPV device is primarily evaluated by four key parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The table below summarizes these metrics for **BTPTT-4F**, often blended with the polymer donor PM6, and compares them with other well-established OPV active layer materials.

Active Layer Blend	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm ²]	Fill Factor (FF) [%]
PM6:BTPTT-4F (Y6)	~15.7 - 18.16	~0.83 - 0.85	~25 - 27.97	~74 - 77.75
PTB7- Th:PC71BM	~8.4 - 9.55	~0.79	~16.34 - 24.68	~64.65
PBDB-T:ITIC	~12 - 14	~0.88 - 0.95	~17 - 20	~68 - 72
PBDB-T:IT-4F	~13	~0.88	~20+	~70+

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental results.

Below are the protocols for the fabrication of high-efficiency PM6:BTPTT-4F solar cells and the subsequent characterization of the device.

Device Fabrication of PM6:BTPTT-4F Solar Cells

This protocol outlines the steps for creating an inverted structure OPV device, a common architecture for high-efficiency cells.

- Substrate Preparation:
 - Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - The substrates are then dried with a nitrogen gun and treated with UV-ozone for 20 minutes to enhance the surface wettability and work function.
- Hole Transport Layer (HTL) Deposition:
 - A solution of PEDOT:PSS (poly(3,4-ethylenedioxythiophene) polystyrene sulfonate) is spin-coated onto the ITO substrate at 3000 rpm for 30 seconds.

- The substrates are then annealed at 150°C for 15 minutes in a nitrogen-filled glovebox.
- Active Layer Deposition:
 - The donor polymer PM6 and the acceptor **BTPTT-4F** (Y6) are dissolved in chloroform at a 1:1.2 weight ratio to achieve a total concentration of 16 mg/mL.[\[1\]](#)
 - 0.5% v/v of 1-chloronaphthalene is added as a solvent additive to optimize the blend morphology.[\[1\]](#)
 - The solution is stirred at room temperature for at least 3 hours.[\[1\]](#)
 - The active layer solution is then spin-coated onto the HTL at 3000 rpm for 30 seconds inside a nitrogen-filled glovebox.[\[1\]](#)
 - The film is subsequently annealed at 90°C for 10 minutes.[\[1\]](#)
- Electron Transport Layer (ETL) Deposition:
 - A solution of PDINO is spin-coated on top of the active layer.
 - The film is then annealed according to the specific PDINO protocol.
- Cathode Deposition:
 - Finally, a 100 nm thick layer of Aluminum (Al) is deposited by thermal evaporation under high vacuum (<10⁻⁶ Torr) through a shadow mask to define the active area of the device.

Device Characterization

- Current Density-Voltage (J-V) Measurement:
 - The J-V characteristics of the solar cells are measured using a Keithley 2400 source meter under simulated AM 1.5G solar irradiation (100 mW/cm²) from a solar simulator.
 - The light intensity is calibrated using a certified silicon reference cell.
 - From the J-V curve, the key photovoltaic parameters (PCE, Voc, J_{sc}, and FF) are extracted.

- External Quantum Efficiency (EQE) Measurement:
 - EQE is measured to determine the ratio of the number of charge carriers collected to the number of incident photons at each wavelength.
 - This measurement is performed using a dedicated EQE system, and the J_{sc} can be calculated by integrating the EQE spectrum with the AM 1.5G solar spectrum.

Visualizing Experimental Workflows and Energy Levels

To further elucidate the experimental process and the underlying photophysics, the following diagrams are provided.

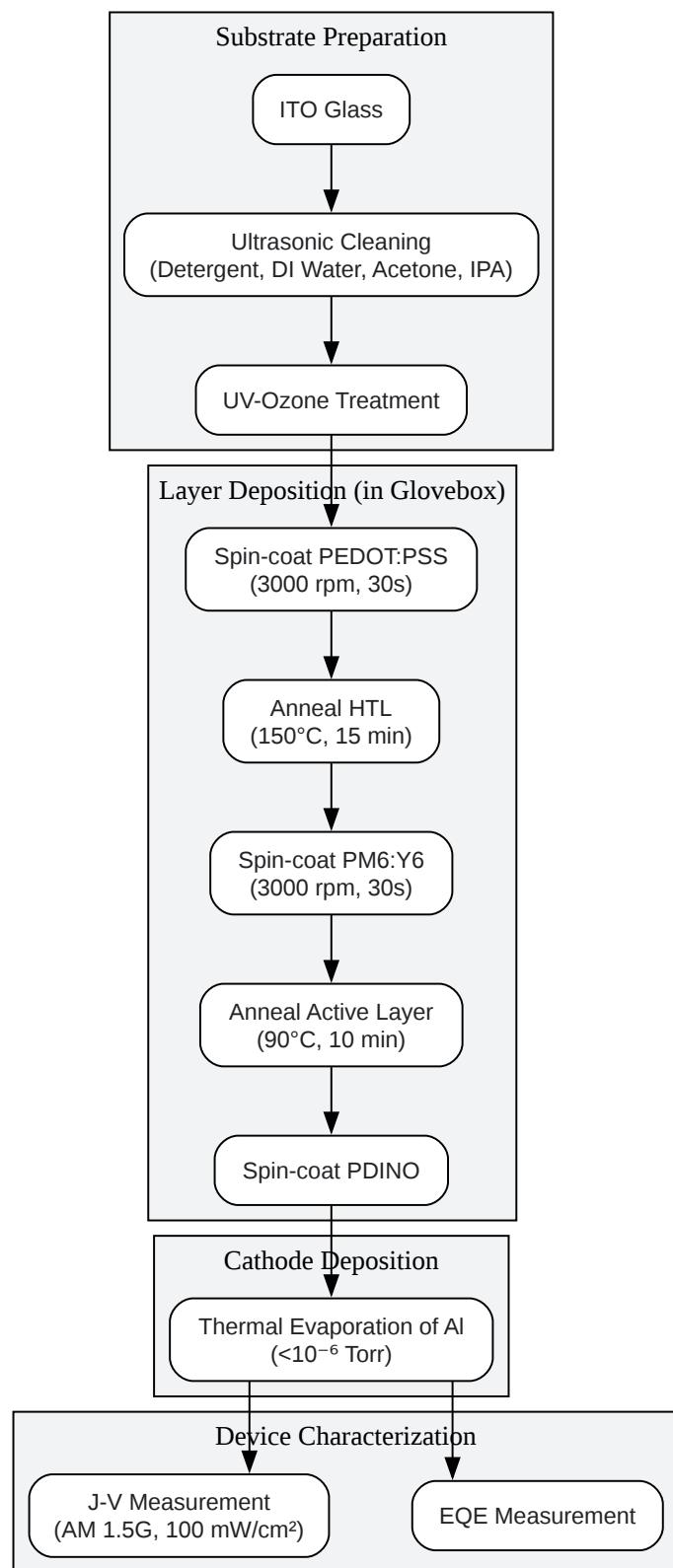
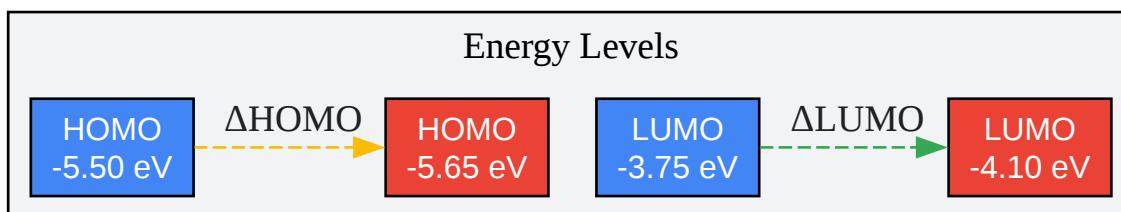
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Fig. 1: Experimental workflow for the fabrication and characterization of PM6:**BTPTT-4F** solar cells.



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Fig. 2: Energy level diagram of the PM6 (donor) and **BTPTT-4F** (Y6) (acceptor) interface.

The favorable energy level alignment between the Highest Occupied Molecular Orbital (HOMO) of the donor (PM6) and the Lowest Unoccupied Molecular Orbital (LUMO) of the acceptor (**BTPTT-4F**) facilitates efficient exciton dissociation and charge transfer, which is a key contributor to the high performance of this material system.^[2] The relatively small HOMO offset minimizes the open-circuit voltage loss, while the sufficient LUMO offset drives the electron transfer from the donor to the acceptor.

In conclusion, **BTPTT-4F** has established itself as a benchmark non-fullerene acceptor in the OPV field, enabling the fabrication of highly efficient organic solar cells. The provided data and protocols offer a valuable resource for researchers aiming to reproduce these results and further advance the development of organic photovoltaic technologies.

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References

- 1. [researchgate.net](#) [researchgate.net]
- 2. [Study the Effect of Thickness on the Performance of PM6:Y6 Organic Solar Using SCAPS Simulation](#) [scirp.org]

- To cite this document: BenchChem. [A Comparative Benchmark of BTPTT-4F in Organic Photovoltaics]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8196175#benchmarking-btptt-4f-against-established-opv-materials>

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